An In-Depth Technical Guide to the Synthesis of 4-Nitroisothiazole

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Compound of Interest

Compound Name:	*4-Nitroisothiazole*
CAS No.:	*931-07-7*
Cat. No.:	*B042320*

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This technical guide provides a comprehensive overview of the synthesis of **4-nitroisothiazole**, a key heterocyclic compound with significant potential in medicinal chemistry and materials science. The synthesis is presented as a robust two-step process, commencing with the formation of the isothiazole core followed by its regioselective nitration. This document outlines detailed experimental protocols, presents quantitative data in a clear, tabular format, and includes a visual workflow to facilitate a thorough understanding of the synthetic pathway.

Core Synthesis Overview

The synthesis of **4-nitroisothiazole** is efficiently achieved through two primary stages:

- Synthesis of Unsubstituted Isothiazole: The foundational isothiazole ring is constructed from readily available starting materials. A notable method involves the reaction of propynal with sodium thiosulfate to form an intermediate, which is then cyclized with ammonia.

- Nitration of Isothiazole: The parent isothiazole undergoes electrophilic aromatic substitution with a nitrating mixture of fuming nitric acid and concentrated sulfuric acid to selectively yield

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4-nitroisothiazole.[1]

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the two-stage synthesis of **4-nitroisothiazole**.

Step	Reaction	Starting Materials	Key Reagents	Temperature	Reaction Time	Yield (%)
1	Isothiazole Synthesis	Propynal	Sodium thiosulfate, Liquid ammonia	-60°C	Not Specified	61%[2]
2	Nitration	Isothiazole	Fuming Nitric Acid, Concentrated Sulfuric Acid	Not Specified	Not Specified	97%

Experimental Protocols

Step 1: Synthesis of Unsubstituted Isothiazole

This procedure is adapted from a known method for preparing the parent isothiazole ring.[2]

Materials:

- Propynal
- Sodium thiosulfate ($Na_2S_2O_3$)
- Liquid ammonia (NH_3)
- Suitable solvent (e.g., water)
- Reaction vessel equipped for low-temperature chemistry

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Procedure:

- Propynal is reacted with sodium thiosulfate in an aqueous solution to form the sodium salt of Z-3-thiosulfatoprop-2-enal.
- The resulting intermediate solution is then treated with liquid ammonia at -60°C.
- The reaction mixture is stirred at this temperature until the reaction is complete, which can be monitored by techniques such as thin-layer chromatography (TLC).
- Upon completion, the ammonia is allowed to evaporate, and the reaction mixture is worked up by extraction with a suitable organic solvent.
- The organic extracts are combined, dried over an anhydrous drying agent (e.g., $MgSO_4$), and the solvent is removed under reduced pressure.
- The crude isothiazole is then purified by distillation to yield the pure product.

Step 2: Nitration of Isothiazole to 4-Nitroisothiazole

This protocol describes the electrophilic nitration of the synthesized isothiazole.

Materials:

- Isothiazole
- Fuming nitric acid (HNO_3)
- Concentrated sulfuric acid (H_2SO_4)
- Ice bath
- Standard laboratory glassware

Procedure:

- In a flask cooled in an ice bath, a nitrating mixture is prepared by carefully adding fuming nitric acid to concentrated sulfuric acid with stirring.

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- Isothiazole is then added dropwise to the cold nitrating mixture, ensuring the temperature is maintained throughout the addition to control the exothermic reaction.
- After the addition is complete, the reaction mixture is stirred for a specified period to ensure complete nitration. The progress of the reaction can be monitored by TLC or gas chromatography (GC).
- Once the reaction is complete, the mixture is carefully poured onto crushed ice to quench the reaction.
- The precipitated **4-nitroisothiazole** is collected by filtration.
- The collected solid is washed with cold water until the washings are neutral to remove any residual acid.
- The crude product can be further purified by recrystallization from a suitable solvent (e.g., ethanol) to yield pure **4-nitroisothiazole**.

Synthesis Workflow and Logical Relationships

The following diagrams illustrate the logical flow of the synthesis process.

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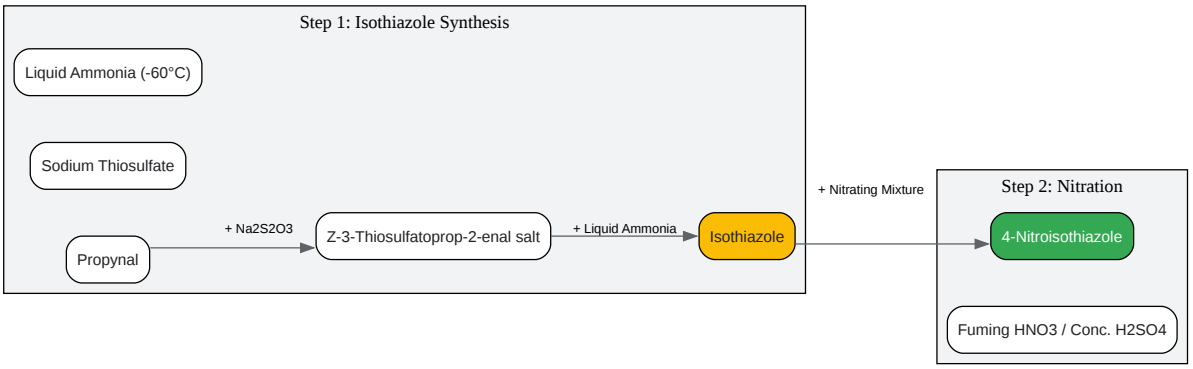

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Overall synthesis workflow for **4-nitroisothiazole**.

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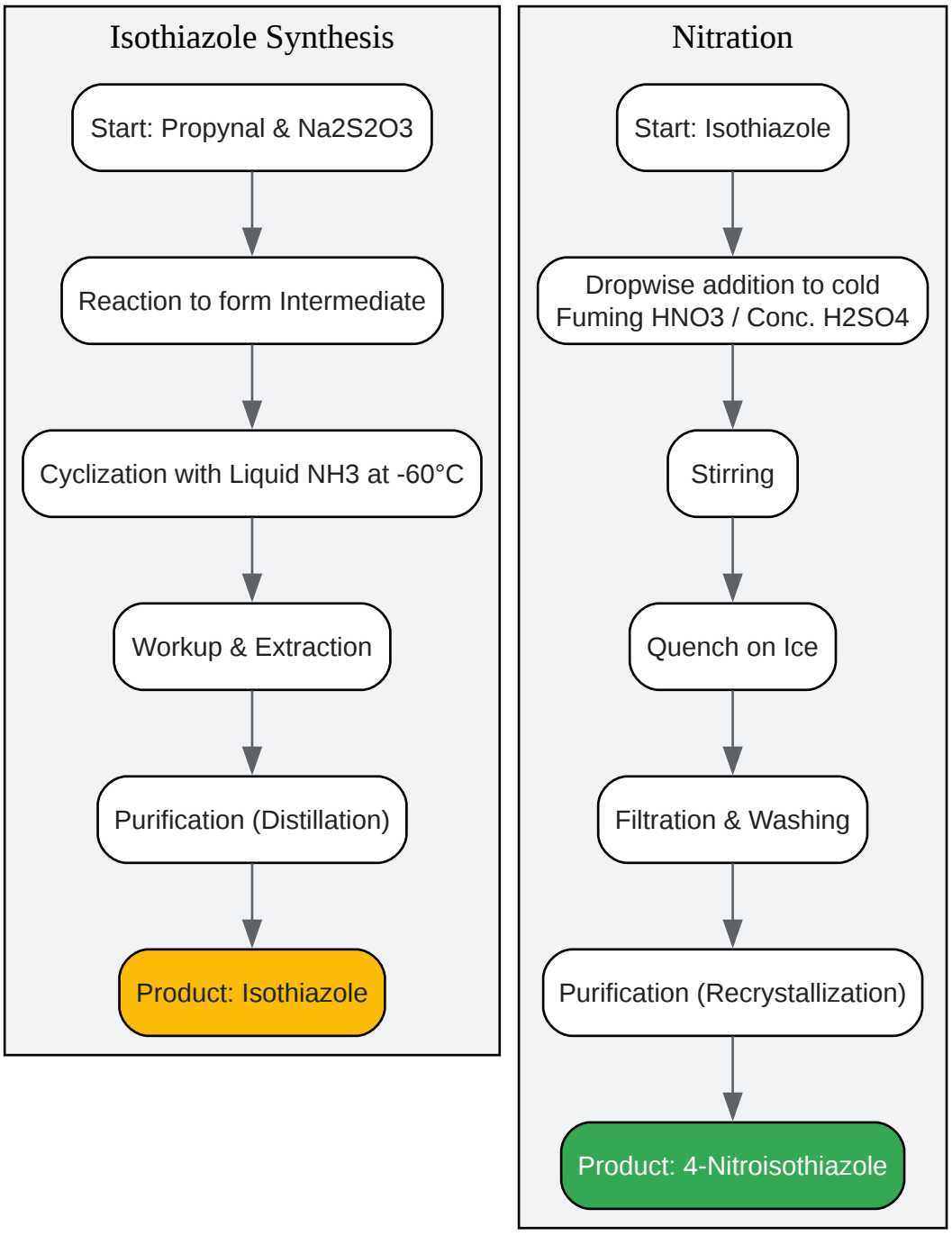

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Detailed experimental workflow for each synthetic step.

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